

Essential Safety and Operational Guide for Handling NCT-504

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Compound of Interest

Compound Name: NCT-504

Cat. No.: B15600999

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For researchers, scientists, and drug development professionals working with the selective allosteric PIP4Ky inhibitor, **NCT-504**, this guide provides immediate, essential safety, and logistical information. Adherence to these protocols is critical for ensuring laboratory safety and the integrity of your experimental outcomes.

Chemical Identifier:

- CAS Number: 1222765-97-0[1][2][3][4]

Personal Protective Equipment (PPE)

A multi-layered approach to PPE is mandatory when handling **NCT-504**, a potent, biologically active small molecule. It should be treated as potentially hazardous. The following table summarizes the recommended PPE for various laboratory activities.

Laboratory Activity	Recommended Personal Protective Equipment
Weighing and Aliquoting (Solid Form)	- Respirator: NIOSH-approved N95 or higher-rated respirator. - Gloves: Two pairs of nitrile gloves (double-gloving). - Eye Protection: Chemical splash goggles. - Lab Coat: Dedicated, disposable, or non-absorbent lab coat. - Ventilation: Certified chemical fume hood or powder containment hood.
Solution Preparation and Handling	- Gloves: Two pairs of nitrile gloves. - Eye Protection: Chemical splash goggles or face shield. - Lab Coat: Standard laboratory coat. - Ventilation: Chemical fume hood.
Cell Culture and In-Vitro Experiments	- Gloves: Nitrile gloves. - Eye Protection: Safety glasses with side shields. - Lab Coat: Standard laboratory coat. - Ventilation: Biological safety cabinet (BSC).
Waste Disposal	- Gloves: Two pairs of nitrile gloves. - Eye Protection: Chemical splash goggles. - Lab Coat: Standard laboratory coat.

Operational Plan: From Receipt to Disposal

Receiving and Storage:

- Inspect: Upon receipt, visually inspect the package for any signs of damage or leakage.
- Log: Document the receipt, quantity, and storage location in the laboratory's chemical inventory.
- Store:
 - Powder: Store at -20°C for up to 3 years.[\[1\]](#)

- In Solvent: Store stock solutions at -80°C for up to 6 months, or at -20°C for up to 1 month. [\[1\]](#)
- Ensure the container is tightly sealed and clearly labeled in a cool, dry, and well-ventilated area.

Handling and Experimental Use:

- Designated Area: Conduct all work with **NCT-504** in a designated and clearly marked area.
- Fume Hood: Perform all manipulations of the solid compound and concentrated solutions in a certified chemical fume hood.
- Avoid Contamination: Use dedicated spatulas, glassware, and other equipment. If not possible, thoroughly decontaminate equipment after use.
- Hand Washing: Wash hands thoroughly with soap and water after handling the compound, even if gloves were worn.

Disposal Plan

Proper disposal of **NCT-504** and all contaminated materials is crucial to prevent environmental contamination and accidental exposure.

- Solid Waste: Collect all disposable items that have come into contact with **NCT-504** (e.g., pipette tips, tubes, gloves) in a dedicated, sealed, and clearly labeled hazardous waste container.
- Liquid Waste: Collect unused solutions and contaminated media in a labeled, leak-proof hazardous waste container. Do not pour down the drain.
- Decontamination: Decontaminate all non-disposable equipment thoroughly after use.

Experimental Protocols

Preparation of Stock Solutions:

For a 10 mM stock solution of **NCT-504** (Molecular Weight: 404.49 g/mol) [\[1\]](#)[\[2\]](#):

- Weigh out 4.045 mg of **NCT-504** powder in a chemical fume hood.
- Add 1 mL of DMSO to the powder.
- Use an ultrasonic bath to ensure the compound is fully dissolved. Note that hygroscopic DMSO can impact solubility; use newly opened DMSO for best results.^[1]

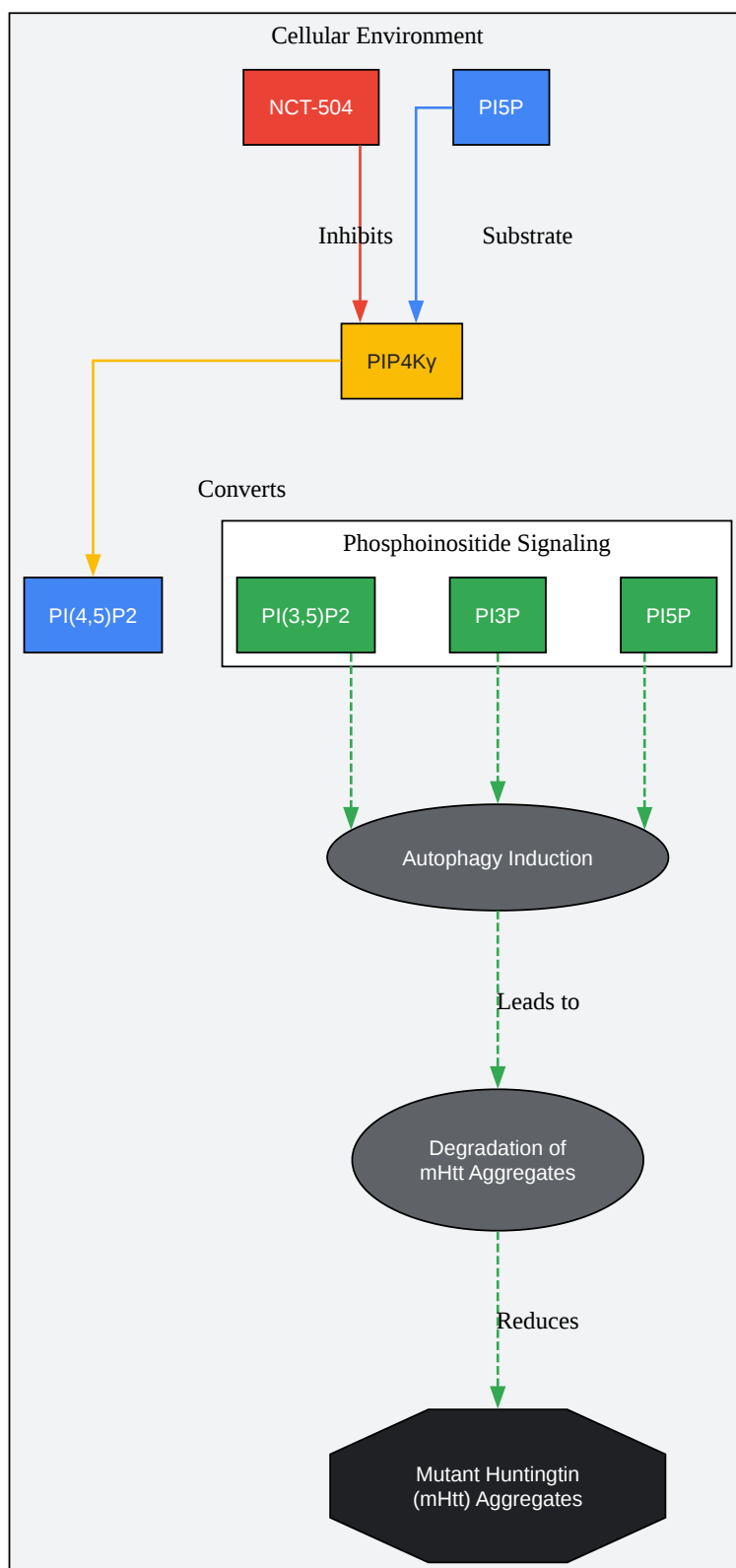
In-Vitro Cell-Based Assay for Autophagy Induction:

This protocol is based on studies demonstrating **NCT-504**'s ability to induce autophagy.^[1]

- Cell Seeding: Plate HEK293T cells in a suitable culture vessel and allow them to adhere overnight.
- Treatment:
 - Prepare working solutions of **NCT-504** in cell culture media at final concentrations of 5 μ M and 10 μ M.
 - Remove the existing media from the cells and replace it with the media containing **NCT-504** or a vehicle control (e.g., DMSO).
- Incubation: Incubate the cells for 2 to 6 hours.
- Analysis: Assess the induction of autophagy by methods such as Western blot analysis for LC3-II conversion or fluorescence microscopy of GFP-LC3 puncta formation. **NCT-504** has been shown to induce autophagosome formation.^[1]

Signaling Pathway and Mechanism of Action

NCT-504 is a selective, allosteric inhibitor of Phosphatidylinositol-5-Phosphate 4-Kinase, type II gamma (PIP4Ky).^{[1][2]} Inhibition of PIP4Ky by **NCT-504** has been shown to increase autophagic flux, which is a potential therapeutic mechanism for neurodegenerative disorders like Huntington's disease.^[1] The inhibition of PIP4Ky leads to an elevation in the levels of the phosphoinositides PI(3,5)P₂, PI3P, and PI5P.^[1] This alteration in lipid signaling is linked to the induction of autophagy.



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Caption: Mechanism of action of **NCT-504**.

The diagram above illustrates how **NCT-504** inhibits PIP4Ky, leading to an increase in specific phosphoinositides that subsequently induce autophagy. This process can lead to the degradation of protein aggregates, such as mutant huntingtin, which is relevant in the context of neurodegenerative diseases.

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